physicochemical properties of 2-(2-Chloro-4,5-dimethylphenoxy)acetic acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(2-Chloro-4,5-dimethylphenoxy)acetic acid*
CAS No.:	*1585-23-5*
Cat. No.:	*B13014891*

Get Quote

An In-Depth Technical Guide to the Physicochemical Properties of **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid**

Abstract

This technical guide provides a comprehensive analysis of the physicochemical properties of **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid** (CAS No. 1585-23-5). As a member of the chlorophenoxyacetic acid class of compounds, its properties are critical for applications in agrochemical research, environmental science, and drug development. This document details the compound's chemical identity, presents its key physicochemical parameters, and offers detailed, field-proven experimental protocols for their determination. The methodologies are explained with an emphasis on the scientific rationale behind procedural steps, ensuring both technical accuracy and practical applicability for researchers and scientists. While experimentally determined data for this specific isomer is limited in readily available literature, this guide establishes a robust framework for its characterization by leveraging established analytical techniques and data from structurally related analogs.

© 2026 BenchChem. All rights reserved.

Chemical Identity and Structure

2-(2-Chloro-4,5-dimethylphenoxy)acetic acid is a synthetic organic compound. Structurally, it is an acetic acid molecule where one of the alpha-hydrogens is substituted with a 2-chloro-4,5-dimethylphenoxy group. This substitution pattern is crucial as it dictates the molecule's steric and electronic properties, which in turn influence its biological activity and environmental fate.

- IUPAC Name: **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid**
- CAS Registry Number: 1585-23-5[1]
- Molecular Formula: $C_{10}H_{11}ClO_3$
- Synonyms: While not widely available, systematic synonyms would include derivatives of acetic acid and phenoxy ethers.

Caption: Chemical structure of **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid**.

Summary of Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid**. It is important to note that due to the limited availability of experimental data for this specific isomer, some values are based on predictions from its chemical structure or are compared with closely related analogs.

© 2026 BenchChem. All rights reserved.

Property	Value / Expected Range	Method	Reference / Comment
Molecular Weight	214.65 g/mol	Calculated	Based on Molecular Formula $C_{10}H_{11}ClO_3$[2]
Physical Appearance	White to off-white crystalline solid	Visual Inspection	Typical for this class of compounds[3][4]
Melting Point	143.0°C to 148.0°C	Capillary Method	Data for a structurally similar compound[5]
Solubility	Soluble in organic solvents (DMSO, DMF, Ethanol); Sparingly soluble in aqueous buffers	Experimental	Data for a related isomer[3][4]
pKa	~2.9 - 3.3	Potentiometric Titration	Expected range for chlorophenoxyacetic acids[6][7]
LogP (Octanol/Water)	~2.6 - 3.3	Calculated/HPLC	Based on structurally similar compounds[6][7]

In-Depth Physicochemical Characteristics

Physical State and Appearance

As with related phenoxyacetic acids, **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid** is expected to be a white or slightly beige crystalline solid at standard temperature and pressure.[3][4][6] The purity of the substance can influence its color, with purer samples appearing whiter.

Melting Point

The melting point is a critical indicator of purity. For a crystalline solid, a sharp melting range suggests high purity, while a broad range often indicates the presence of impurities. The

© 2026 BenchChem. All rights reserved.

melting point for a closely related compound, 2-chloro-N-(2,6-dimethylphenyl)acetamide, is reported as 143.0°C to 148.0°C, suggesting a similar range for the target molecule.[5]

Solubility Profile

The solubility of this compound is dictated by the interplay between the polar carboxylic acid group and the largely nonpolar chlorinated aromatic ring.

- Organic Solvents: It is expected to be readily soluble in polar organic solvents like dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and ethanol.[3][4] This is because these solvents can effectively solvate both the polar and nonpolar portions of the molecule.

- Aqueous Solvents: The free acid form has low solubility in water.[6] However, its solubility increases significantly in alkaline aqueous solutions (pH > pKa) due to the deprotonation of the carboxylic acid to form the more water-soluble carboxylate salt. For a related compound, solubility in a 1:1 ethanol:PBS (pH 7.2) buffer is approximately 0.5 mg/mL.[3][4]

Acidity (pKa)

The carboxylic acid moiety makes this compound a weak acid. The pKa value, the pH at which the acid is 50% dissociated, is a key parameter for predicting its behavior in different environments. For related chlorophenoxyacetic acids like MCPA and 2,4,5-T, the pKa is typically in the range of 2.9 to 3.3.[6][7] This acidity is crucial for its interaction with biological receptors and its environmental mobility.

Spectroscopic Characterization

Spectroscopic analysis is essential for structural confirmation and quality control.

^{1}H and ^{13}C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene ($-CH_2-$) protons of the acetic acid side chain, the methyl ($-CH_3$) protons, and the acidic proton of the carboxylic acid. The aromatic protons will appear as multiplets in the downfield region (~6.8-7.5 ppm). The methylene protons will likely be a

© 2026 BenchChem. All rights reserved.

singlet around 4.7 ppm. The two methyl groups on the ring will appear as singlets around 2.2-2.3 ppm. The carboxylic acid proton will be a broad singlet at a variable downfield position (>10 ppm), which is exchangeable with D_2O.[6][8]

- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each unique carbon atom. The carbonyl carbon of the carboxylic acid will be the most downfield signal (~170-175 ppm). The aromatic carbons will appear in the ~115-155 ppm range, with carbons attached to oxygen or chlorine being further downfield. The methylene carbon will be around 65-70 ppm, and the methyl carbons will be the most upfield at ~15-20 ppm.[9][10]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. Key expected vibrational frequencies include:

- A broad O-H stretch from the carboxylic acid dimer, centered around 3000 cm^{-1}.
- A sharp C=O stretch from the carbonyl group at approximately 1700-1730 cm^{-1}.
- C-O stretching vibrations for the ether linkage and the carboxylic acid around 1200-1300 cm^{-1}.
- C-Cl stretching in the lower frequency region (~600-800 cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns.

- Molecular Ion Peak: In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be expected at m/z 214 and 216 in an approximate 3:1 ratio, which is characteristic of a compound containing one chlorine atom (due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes).
- Fragmentation: Common fragmentation pathways for phenoxyacetic acids involve the loss of the carboxylic acid group or cleavage of the ether bond. A prominent fragment would likely correspond to the 2-chloro-4,5-dimethylphenate radical cation.

© 2026 BenchChem. All rights reserved.

Experimental Protocols for Physicochemical Characterization

The following protocols describe standard, validated methods for determining the key physicochemical properties of a solid organic acid like **2-(2-Chloro-4,5-dimethylphenoxy)acetic acid**.

Protocol: Melting Point Determination

Rationale: This protocol uses a digital melting point apparatus for precise and reproducible determination of the melting range, a fundamental indicator of sample purity.

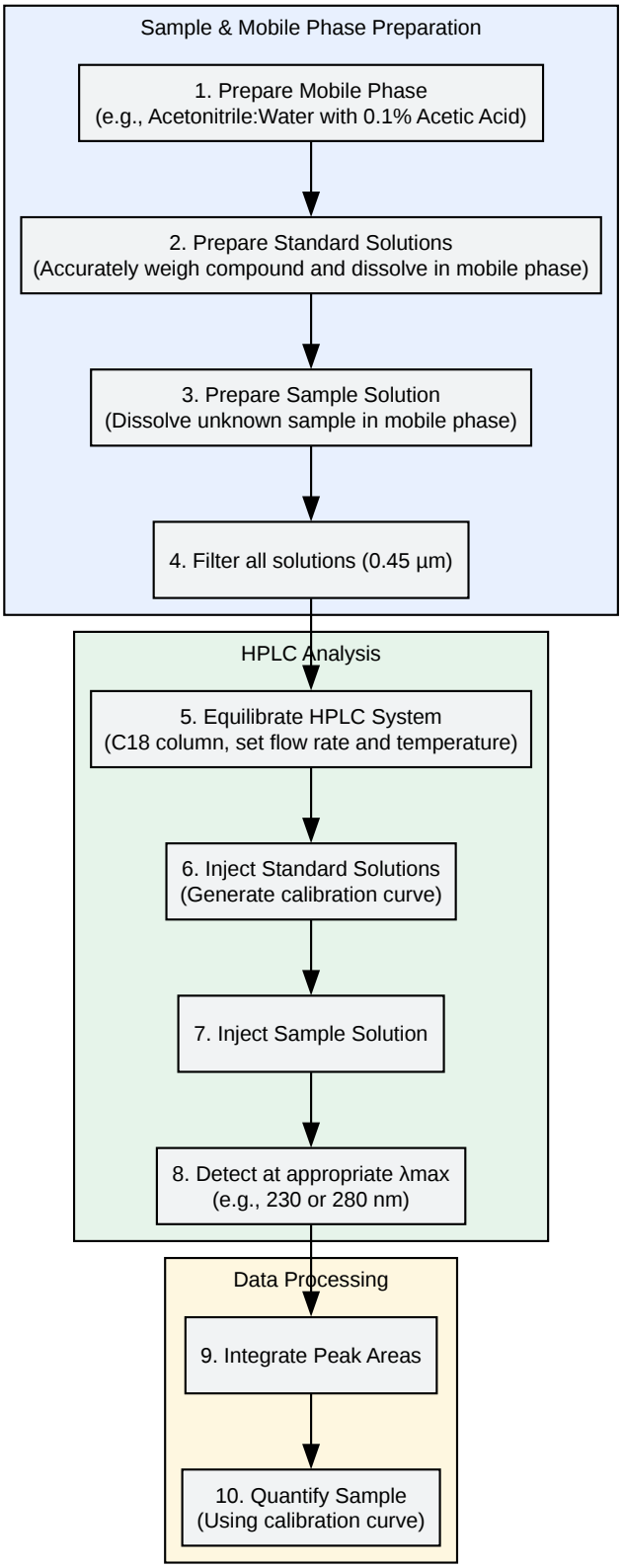
Methodology:

- Sample Preparation: Ensure the sample is completely dry and finely powdered.
- Capillary Loading: Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Instrumentation: Place the capillary tube into a calibrated digital melting point apparatus.
- Heating: Use a rapid heating rate to approximate the melting point, then perform a second run with a new sample, heating at a slower rate (1-2 °C/minute) starting from ~10 °C below the approximate melting point.
- Data Recording: Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes liquid (clear point). This range is the melting point.

Protocol: Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

Rationale: This protocol outlines a reverse-phase HPLC method with UV detection, a robust and widely used technique for the quantification and purity assessment of chlorophenoxyacetic acids.[11][12][13] The acidic mobile phase ensures the analyte is in its protonated, less polar form, leading to good retention and peak shape on a C18 column.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1585-23-5|2-(2-Chloro-4,5-dimethylphenoxy)acetic acid|BLDpharm [bldpharm.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. caymanchem.com [caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. 2-chloro-N-(2,6-dimethylphenyl)acetamide, 98% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 6. (4-chloro-2-Methylphenoxy)acetic acid | C9H9ClO3 | CID 7204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Trichlorophenoxyacetic acid | C8H5Cl3O3 | CID 1480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. (2,4-Dichlorophenoxy)Acetic Acid | C8H6Cl2O3 | CID 1486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. scs.illinois.edu [scs.illinois.edu]
- 10. Vibrational spectroscopic [FT-IR, FT-Raman] investigation on (2,4,5-Trichlorophenoxy) Acetic acid using computational [HF and DFT] analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A sensitive and efficient method for the determination of 8 chlorophenoxy acid herbicides in crops by dispersive liquid–liquid microextraction and HPLC with fluorescence detection and identification by MS - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 12. epa.gov [epa.gov]
- 13. archivedproceedings.econference.io [archivedproceedings.econference.io]

- To cite this document: BenchChem. [physicochemical properties of 2-(2-Chloro-4,5-dimethylphenoxy)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13014891/docs#physicochemical-properties-of-2-2-chloro-4-5-dimethylphenoxy-acetic-acid]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.